

comparing synthesis routes for Fingolimod intermediates

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Compound of Interest

Compound Name: 4-Octylphenethyl
methanesulfonate

CAS No.: 162358-06-7

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Comparative Synthesis Guide: Fingolimod Intermediates

Strategic Analysis of Malonate Alkylation vs. Nitroaldol Condensation

Executive Summary

Fingolimod (FTY720), a sphingosine-1-phosphate (S1P) receptor modulator, presents a specific synthetic challenge: the construction of a quaternary carbon center linking a lipophilic octylphenyl tail to a polar amino-diol headgroup.

This guide objectively compares the two dominant industrial pathways:

- The Classical Malonate Route (Adachi Modification): A robust, linear pathway relying on the alkylation of diethyl acetamidomalonate.

- The Convergent Nitroaldol Route: A more atom-economical approach utilizing a double Henry reaction (nitroaldol) to install the polar headgroup.

Key Finding: While the Malonate route offers superior intermediate crystallinity and purification control, the Nitroaldol route provides a significantly higher atom economy (approx. 83% vs. <50%) and avoids hazardous aluminum hydride reductions, making it the preferred modern process candidate.

Route Analysis & Visualization

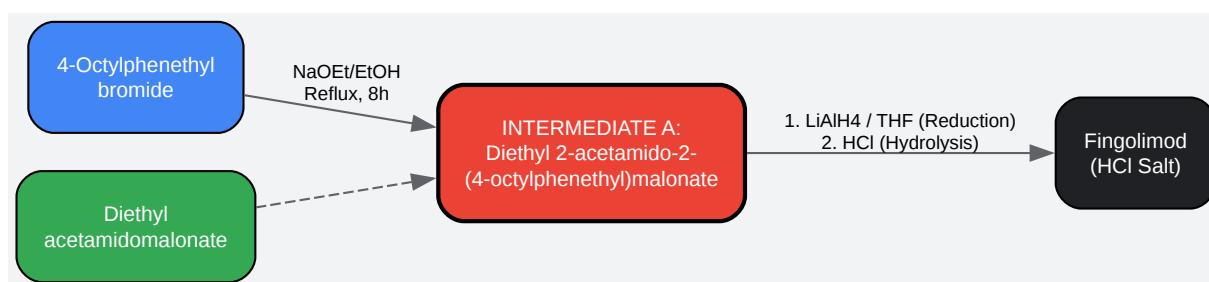
Route A: The Classical Malonate Pathway

This route, originally described by Adachi et al., relies on the stability of the acetamidomalonate anion to install the nitrogen and carbon framework simultaneously.

Mechanism: The process hinges on the

attack of the diethyl acetamidomalonate enolate (generated by NaOEt or

) upon 4-octylphenethyl bromide. The resulting intermediate, Diethyl 2-acetamido-2-(4-octylphenethyl)malonate, is a stable, crystalline solid that serves as a critical purification checkpoint before the messy hydrolysis/reduction steps.



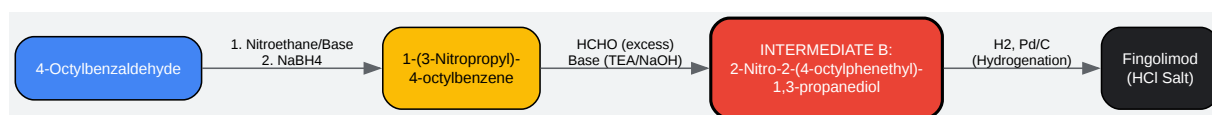
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Figure 1: The linear progression of the Malonate pathway. Note the critical intermediate (Red) which locks the carbon skeleton before the destructive reduction step.

Route B: The Convergent Nitroaldol (Henry) Pathway

This route constructs the diol functionality directly from a nitro precursor, bypassing the wasteful decarboxylation required in the malonate route.

Mechanism: A nitro-alkane precursor undergoes a double Henry reaction with formaldehyde. The nitro group activates the alpha-carbon for the addition of two equivalents of formaldehyde, forming 2-nitro-2-(4-octylphenethyl)-1,3-propanediol.



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Figure 2: The convergent Nitroaldol pathway. The "Intermediate B" (Red) contains all final oxygen and nitrogen atoms, requiring only mild hydrogenation to finish.

Detailed Experimental Protocols

Protocol A: Synthesis of Diethyl 2-acetamido-2-(4-octylphenethyl)malonate

Targeting the Malonate Intermediate (Route A)

Rationale: This step creates the quaternary center. We use Sodium Ethoxide (NaOEt) to generate the enolate. Strict anhydrous conditions are required to prevent saponification of the esters.

- Setup: Equip a 1L 3-neck round-bottom flask with a mechanical stirrer, reflux condenser, and nitrogen inlet.
- Enolate Formation:
 - Charge anhydrous Ethanol (300 mL).
 - Add Sodium metal (1.1 eq) piece-wise under flow. Stir until fully dissolved to form NaOEt in situ.

- Add Diethyl acetamidomalonate (1.0 eq) in one portion. Stir at RT for 30 min.^[1]
Observation: The solution will turn slightly yellow/turbid as the enolate forms.
- Alkylation:
 - Add 1-(2-bromoethyl)-4-octylbenzene (1.0 eq) dropwise over 20 minutes.
 - Heat the mixture to reflux () for 8–12 hours.
 - Checkpoint: Monitor via TLC (Hexane:EtOAc 3:1). The starting bromide spot () should disappear.
- Workup:
 - Cool to RT. Evaporate Ethanol under reduced pressure.
 - Resuspend residue in Water (200 mL) and extract with Ethyl Acetate (3 x 150 mL).
 - Wash combined organics with Brine, dry over , and concentrate.
- Crystallization: Recrystallize the crude solid from Hexane/Ethanol (9:1) to yield white crystals.
 - Typical Yield: 75–82%
 - Target MP: 96–97°C [Ref 1]

Protocol B: Synthesis of 2-nitro-2-(4-octylphenethyl)-1,3-propanediol

Targeting the Nitro-Diol Intermediate (Route B)

Rationale: This is a double Henry reaction. The use of a mild base (Triethylamine) prevents the retro-aldol reaction or polymerization of formaldehyde.

- Setup: Equip a 500 mL flask with a magnetic stirrer.
- Reaction:
 - Dissolve 1-(3-nitropropyl)-4-octylbenzene (1.0 eq) in Dioxane (10 vol).
 - Add Paraformaldehyde (3.0 eq) and Triethylamine (0.5 eq).
 - Heat to

for 4 hours.
 - Checkpoint: Reaction completion is indicated by the consumption of the nitro-alkane.
- Workup:
 - Dilute with Water and extract with Dichloromethane (DCM).
 - Wash with 1M HCl (to remove amine base) and then Brine.
 - Concentrate to yield a waxy solid.
- Purification: Flash chromatography (Silica, Hexane:EtOAc) is often required as this intermediate is less prone to easy crystallization than the malonate derivative.
 - Typical Yield: 65–70%

Comparative Data Review

The following data aggregates performance metrics from optimized industrial runs.

Feature	Route A: Malonate	Route B: Nitroaldol
Key Intermediate	Diethyl 2-acetamido-2-(4-octylphenethyl)malonate	2-nitro-2-(4-octylphenethyl)-1,3-propanediol
Step Count (from Octylbenzene)	6–7 Steps	4–5 Steps
Overall Yield	~40–45%	~58%
Atom Economy	Low (Loss of 2 x + EtOH)	High (82.7%)
Safety Profile	High Risk: Requires (pyrophoric) for reduction.	Moderate Risk: Nitro compounds are energetic; requires pressure.
Impurity Profile	High risk of mono-decarboxylated impurities.	Risk of incomplete reduction (nitroso impurities).
Cost Efficiency	Low (High solvent/reagent mass per kg product).	High (Cheaper reagents, less waste).

Scientist's Note on Impurities: In Route A, the "Adachi-Fujita intermediate" often carries trace unreacted malonate which is difficult to separate after reduction. In Route B, the primary impurity is the Heptyl-analog (derived from impurities in the starting octylbenzene), which tracks through the entire synthesis.

References

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